

# Preparing RGB-286147 stock solution for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **RGB-286147**

Cat. No.: **B1679313**

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## Application Notes and Protocols for RGB-286147 For Researchers, Scientists, and Drug Development Professionals

### Introduction

**RGB-286147** is a potent and selective, ATP-competitive inhibitor of cyclin-dependent kinases (CDKs) and CDK-related kinases (CRKs).<sup>[1][2][3]</sup> It has demonstrated broad anti-tumor activity by inducing cell cycle arrest, primarily in the G1 phase, and promoting apoptosis in various cancer cell lines.<sup>[1][2]</sup> These application notes provide detailed protocols for the preparation of **RGB-286147** stock solutions for in vitro experiments.

### Chemical Properties

A summary of the key chemical properties of **RGB-286147** is provided in the table below.

Property	Value
Molecular Weight	473.35 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
Formula	C23H22Cl2N4O3 <a href="#">[1]</a>
CAS Number	784211-09-2 <a href="#">[1]</a>
Appearance	White to off-white solid <a href="#">[1]</a>
Purity	≥95% (HPLC) <a href="#">[3]</a>

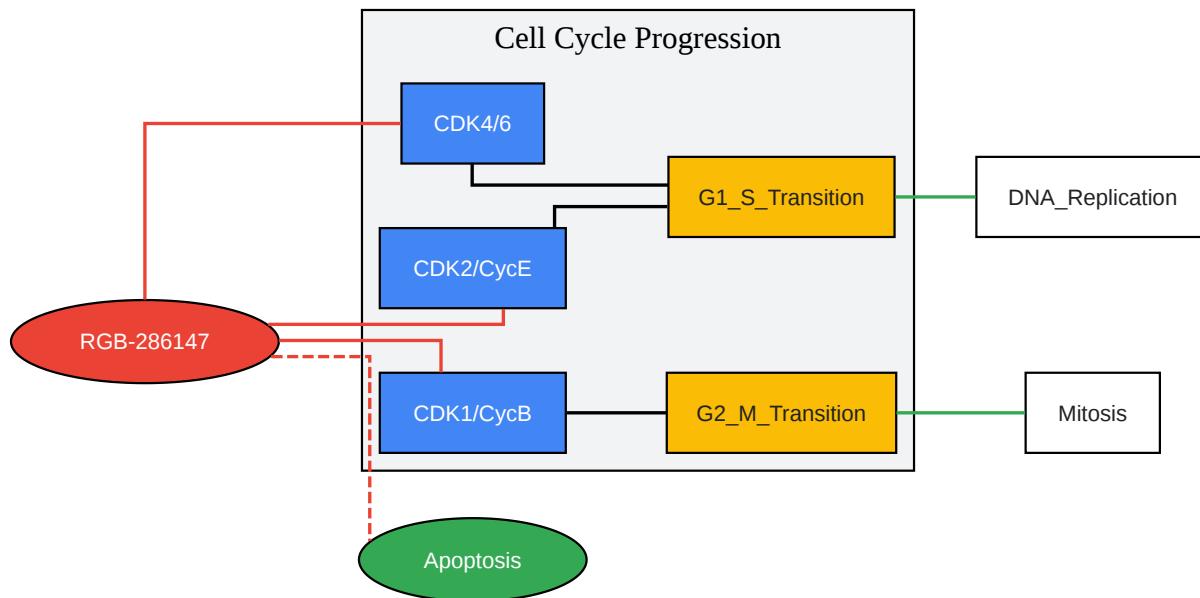
### Biological Activity

**RGB-286147** is a multi-CDK inhibitor with high potency against several key cell cycle regulators. The IC50 values for various kinases are detailed in the table below.

Kinase Target	IC50 (nM)
CDK1/CycB	48 <a href="#">[2]</a>
CDK2/CycE	15 <a href="#">[2]</a>
CDK3/E	9 <a href="#">[3]</a>
CDK5/p35	10 <a href="#">[3]</a>
CDK7/H/MAT1	71 <a href="#">[3]</a>
CDK9	9 <a href="#">[3]</a>
CDK4/D1	839 <a href="#">[3]</a>
CDK6/D3	282 <a href="#">[3]</a>
GSK-3β	754 <a href="#">[3]</a>

The inhibition of these CDKs by **RGB-286147** leads to the disruption of the cell cycle and subsequent apoptosis, making it a valuable tool for cancer research.[\[4\]](#)

## Signaling Pathway



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Caption: Mechanism of action of **RGB-286147**.

## Experimental Protocols

### Materials

- **RGB-286147** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heating block (optional)
- Ultrasonic bath (optional)
- Calibrated pipettes and sterile tips

## Protocol for Preparing a 10 mM Stock Solution

This protocol provides instructions for preparing a 10 mM stock solution of **RGB-286147**.

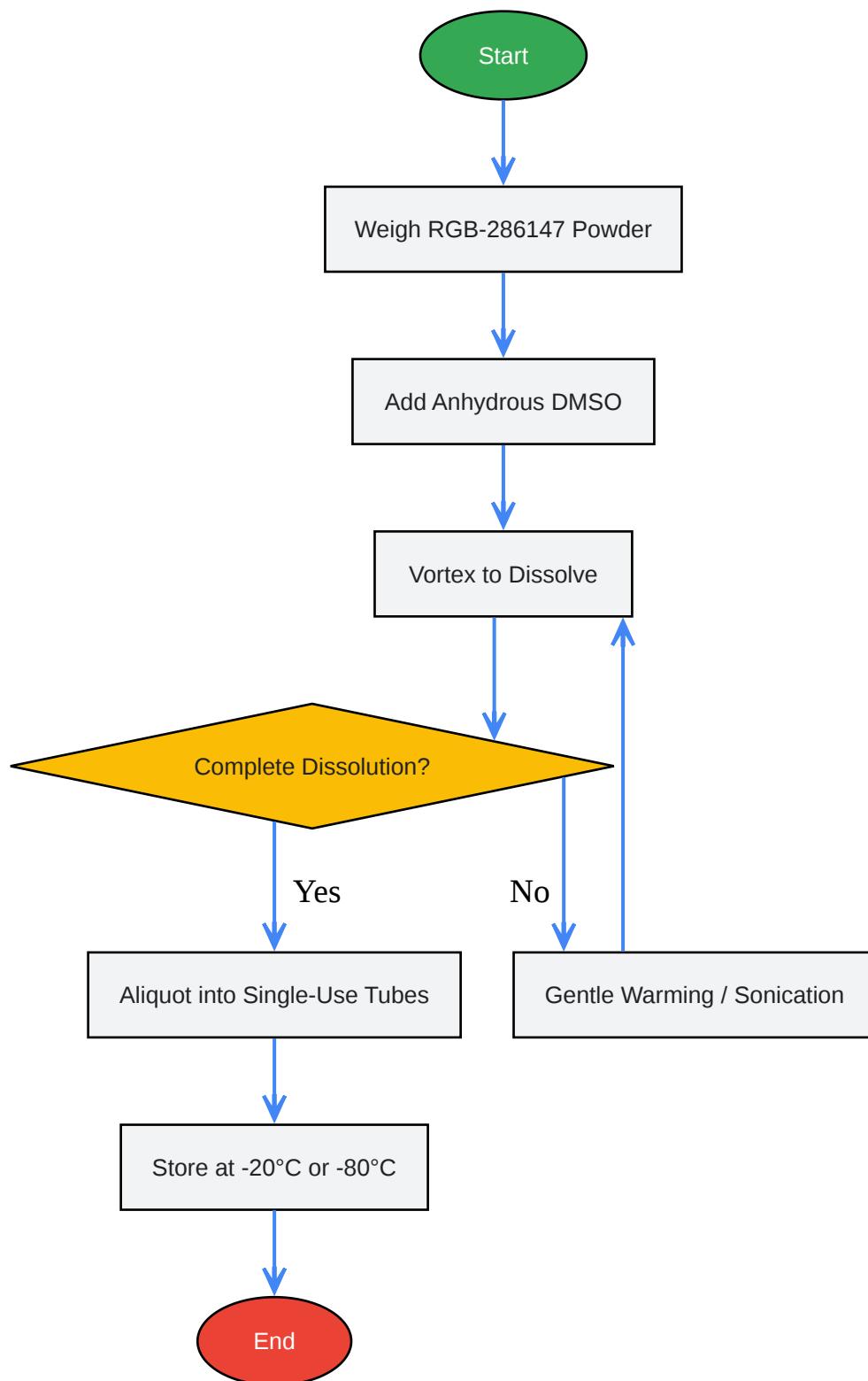
- Preparation: Before opening, bring the vial of **RGB-286147** powder to room temperature. This prevents the condensation of moisture, which can affect the stability of the compound.
- Weighing: Accurately weigh the desired amount of **RGB-286147** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.73 mg of **RGB-286147** (Molecular Weight = 473.35 g/mol ).
- Solubilization: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube. For a 10 mM stock solution, the required volume of DMSO can be calculated using the following formula:

$$\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight ( g/mol )}) / \text{Concentration (mol/L)}$$

For 1 mg of **RGB-286147**, to make a 10 mM solution, you would add 0.211 mL (211  $\mu$ L) of DMSO.

- Mixing: Vortex the solution thoroughly to dissolve the compound. If the compound does not fully dissolve, gentle warming (e.g., in a 37°C water bath) and/or sonication in an ultrasonic bath may be required to achieve complete solubilization.[1]
- Storage: Once the **RGB-286147** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Long-term Storage: Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[1] When ready to use, thaw an aliquot at room temperature and vortex briefly before diluting to the final experimental concentration in the appropriate cell culture medium.

## Stock Solution Preparation Workflow

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Caption: Workflow for preparing **RGB-286147** stock solution.

## Safety Precautions

**RGB-286147** is a bioactive compound. Standard laboratory safety practices should be followed. Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Handle the compound in a well-ventilated area. For research use only. Not for human or veterinary use.

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## References

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- To cite this document: BenchChem. [Preparing RGB-286147 stock solution for experiments]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1679313#preparing-rgb-286147-stock-solution-for-experiments>

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